

recrystallization solvent selection for 3-hydroxy-N-(4-methylphenyl)benzamide

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Compound of Interest

Compound Name: 3-hydroxy-N-(4-methylphenyl)benzamide

CAS No.: 197141-59-6

Cat. No.: B2473423

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Executive Summary

This application note details the solvent selection and recrystallization protocol for **3-hydroxy-N-(4-methylphenyl)benzamide**, a structural scaffold common in antimicrobial and analgesic drug discovery.^[1] Due to the competing physicochemical properties of its lipophilic tolyl tail and polar phenolic/amide core, this molecule presents unique purification challenges. This guide provides a rational solvent screening strategy, recommended binary solvent systems, and a step-by-step purification protocol designed to maximize yield (>85%) and purity (>98% HPLC).

Molecular Analysis & Solubility Profiling

To select the correct solvent, we must first deconstruct the intermolecular forces governing the crystal lattice of the target molecule.

Functional Group	Property	Impact on Solubility
Amide Linkage (-CONH-)	H-Bond Donor & Acceptor	High lattice energy; requires polar solvents to disrupt intermolecular bonding.[1]
Phenol (3-OH)	H-Bond Donor / Weakly Acidic	Increases solubility in alcohols (MeOH, EtOH) and ethers; potential for oxidation (color formation).[1]
Tolyl Group (4-Me-Ph)	Lipophilic / Non-polar	Reduces water solubility; increases solubility in aromatics (Toluene) and esters (EtOAc).[1]

Thermodynamic Prediction: The molecule exhibits a "push-pull" solubility profile.[1][2] It is too polar for pure alkanes (Hexane) but too lipophilic for pure water. Therefore, Binary Solvent Systems (Solvent/Anti-solvent) or Polar Protic Solvents are the most thermodynamically favorable candidates for recrystallization.

Solvent Selection Strategy

We utilize a "Green Chemistry First" approach, prioritizing Class 3 (low toxicity) solvents.

Primary Recommendation: Aqueous Ethanol (The "Green" Standard)

- Solvent (Good): Ethanol (EtOH). Dissolves the compound via H-bonding with the phenol and amide groups.
- Anti-Solvent (Bad): Water.[3] The hydrophobic tolyl group forces the molecule out of solution as water concentration increases.
- Why: High recovery rates; excellent removal of inorganic salts (NaCl) from Schotten-Baumann synthesis.[1]

Secondary Recommendation: Ethyl Acetate / Heptane (Anhydrous)[1]

- Solvent (Good): Ethyl Acetate (EtOAc).
- Anti-Solvent (Bad): Heptane.
- Why: Ideal if the compound is moisture-sensitive or if drying time must be minimized (EtOAc/Heptane evaporates faster than water).[1]

Solvents to Avoid

- Benzene/CCl₄: Class 1 toxicity.
- Diethyl Ether: High volatility makes crystallization difficult to control (creeping).
- Pure Water: Compound is insoluble.

Protocol 1: Micro-Scale Solubility Screening

Before committing the bulk material, perform this screen to confirm the optimal solvent ratio.

Materials:

- 100 mg of crude **3-hydroxy-N-(4-methylphenyl)benzamide** per vial.[1]
- Heating block set to 70°C.
- Glass vials (4 mL).

Workflow:

- Dissolution: Add "Good Solvent" (e.g., EtOH) dropwise to the solid at 70°C with agitation. Record the volume () required to just dissolve the solid.
- Precipitation: While hot, add "Anti-Solvent" (e.g., Water) dropwise until a persistent cloudiness (turbidity) appears.

- Clarification: Add 1-2 drops of "Good Solvent" to clear the solution.
- Cooling: Allow to cool to Room Temperature (RT) slowly.
- Observation:
 - Crystals: Success.
 - Oil:[1] Temperature too high or impurities too high (see Troubleshooting).
 - Precipitate (Powder): Cooling too fast.

Protocol 2: Macro-Scale Recrystallization (Ethanol/Water System)

Target Scale: 5.0 g Crude Material Expected Yield: 4.2 – 4.5 g (85-90%)

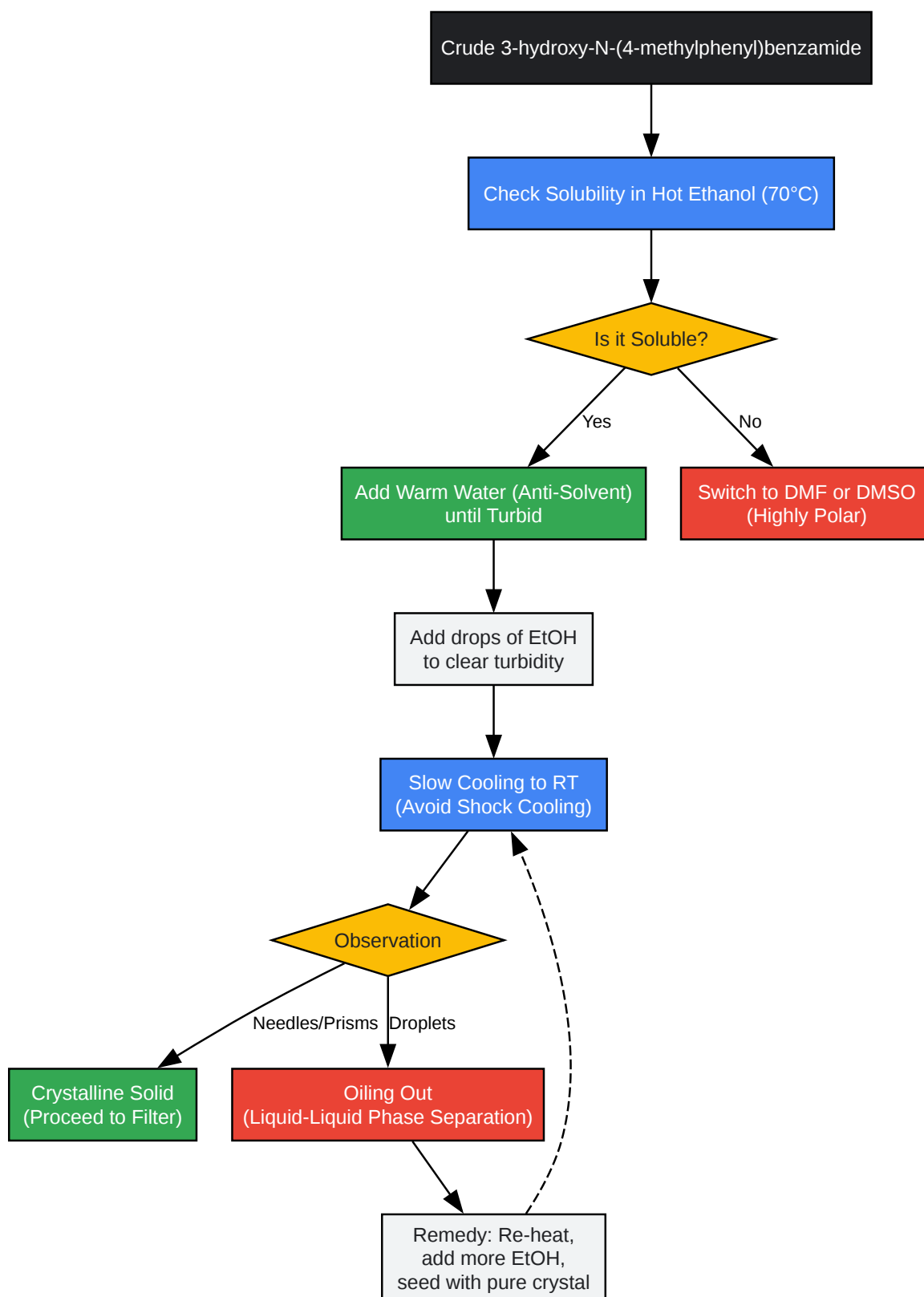
Step-by-Step Methodology

- Preparation: Place 5.0 g of crude solid in a 125 mL Erlenmeyer flask. Add a magnetic stir bar.[4][5]
- Dissolution:
 - Add 25 mL 95% Ethanol.
 - Heat to reflux (approx. 78°C) on a stir plate.
 - Note: If solid remains, add hot Ethanol in 2 mL increments until fully dissolved.
 - Color Check: If the solution is dark brown/red (oxidized phenol), add 0.2 g activated charcoal, stir for 5 mins, and filter hot through Celite.
- Nucleation Setup:
 - Remove from heat but keep the flask on a warm surface (cork ring).
 - Slowly add Deionized Water (warm, ~50°C) dropwise.

- Stop addition immediately when a faint, permanent turbidity (cloudiness) is observed.
- Add 1-2 mL of Ethanol to restore clarity.^[1]
- Crystallization:
 - Cover flask with foil (dust protection) and allow to cool to RT undisturbed for 2-3 hours.
 - Critical: Do not agitate. Agitation promotes small, impure crystals.
 - Once at RT, place in an ice bath (0-4°C) for 30 minutes to maximize yield.
- Isolation:
 - Filter using a Buchner funnel and vacuum.
 - Wash: Rinse crystals with 10 mL of cold 50:50 EtOH:Water mixture.
- Drying:
 - Dry in a vacuum oven at 50°C for 6 hours (to remove water hydration).

Logic & Workflow Visualization

The following decision tree illustrates the solvent selection logic specifically for this amide class.



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Figure 1: Decision matrix for solvent selection and troubleshooting during the recrystallization of hydroxy-benzanilides.

Troubleshooting Guide

Issue	Cause	Corrective Action
Oiling Out	The melting point of the solute is lower than the solvent boiling point in the mixture, or the anti-solvent was added too fast. [1]	1. Re-heat to dissolve. 2. Add more "Good Solvent" (EtOH). 3. Cool more slowly. 4. Seed with a pure crystal at the cloud point.
Colored Crystals	Phenolic oxidation (Quinone formation).	Perform a "hot filtration" step using Activated Charcoal and Celite before cooling.
Low Yield	Too much solvent used or high solubility in the mother liquor.	1. Concentrate the mother liquor (rotary evaporator) and cool again (Second Crop). 2. Ensure final cooling step is at 0°C.
Amorphous Powder	Cooling was too rapid (precipitation vs. crystallization).	Re-dissolve and insulate the flask with a towel to slow the cooling rate.

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